

What are the physical and chemical properties of 3,4-Dimethylanisole?

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Compound of Interest

Compound Name: 3,4-Dimethylanisole

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A Technical Guide to 3,4-Dimethylanisole: Properties and Protocols

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,4-Dimethylanisole** (CAS No: 4685-47-6), also known as 4-methoxy-1,2-dimethylbenzene. This document is intended to be a valuable resource for professionals in research and development, particularly in the fields of organic chemistry and drug discovery.

Physical Properties

3,4-Dimethylanisole is a clear, colorless to pale yellow liquid.^[1] Its key physical characteristics are summarized in the table below, providing a quick reference for experimental planning and execution.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	[1][2][3]
Molecular Weight	136.19 g/mol	[1][2][3]
Boiling Point	200-201 °C	
Density	0.974 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.517	
Flash Point	76 °C (168.8 °F) - closed cup	
Appearance	Clear colorless liquid	[1]
Odor	Sweet, floral	[1]

Chemical Properties

The chemical behavior of **3,4-Dimethylanisole** is dictated by its aromatic ring, substituted with two methyl groups and a methoxy group. This structure influences its reactivity and solubility.

Property	Description	Source
Structure	A benzene ring with two methyl groups at positions 3 and 4, and a methoxy group at position 1.	[1]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol and ether.	[1]
Reactivity	Can be used as a building block in chemical synthesis. For example, it serves as a starting reagent in the synthesis of 3- and 4-methoxy-N-hydroxyphthalimide.	[1]
Stability	Store in a well-ventilated place. Keep container tightly closed.	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,4-Dimethylanisole**.

- Nuclear Magnetic Resonance (NMR): Both ^1H NMR and ^{13}C NMR data are available for **3,4-Dimethylanisole**. [1][2][4][5] The spectra provide detailed information about the hydrogen and carbon environments within the molecule.
- Infrared (IR) Spectroscopy: IR spectra, obtained from KBr disc or as a neat liquid, reveal the characteristic vibrational frequencies of the functional groups present. [1][2]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, showing the molecular ion peak and fragmentation patterns which are useful for confirming the molecular weight and structure. [1][2][6]

Safety and Hazard Information

3,4-Dimethylanisole is classified with the following hazards:

- Harmful if swallowed (H302)[1][2]
- Causes skin irritation (H315)[1][2]
- Causes serious eye damage (H318)[1][2]
- May cause respiratory irritation (H335)[1][2]

Precautionary Measures:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- Wash skin thoroughly after handling.[1]
- Wear protective gloves, eye protection, and face protection.[1]
- Store in a well-ventilated place and keep the container tightly closed.[1]
- In case of contact with eyes, rinse cautiously with water for several minutes.[1]

Experimental Protocols

While specific, detailed experimental protocols for determining every physical property of **3,4-Dimethylanisole** are not readily available in single sources, established general laboratory procedures are applicable. Below is a representative protocol for a chemical reaction using **3,4-Dimethylanisole** as a starting material, based on its documented use in synthesis.

Protocol: General Procedure for Electrophilic Aromatic Substitution

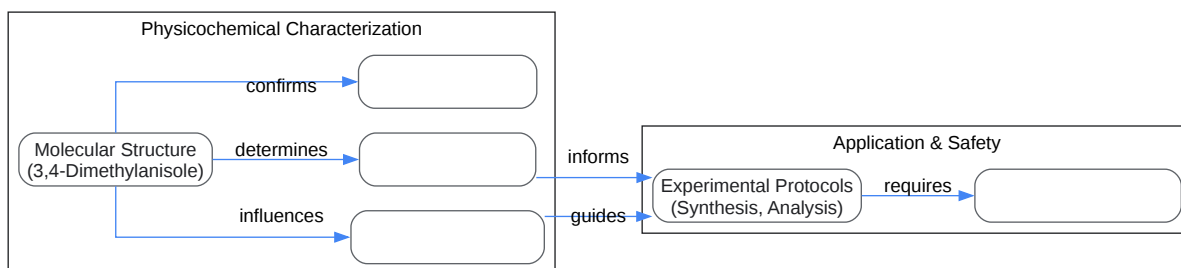
This protocol outlines a general workflow for a reaction where an electrophile is introduced to the aromatic ring of **3,4-Dimethylanisole**.

- Reaction Setup:
 - To a dry, round-bottomed flask equipped with a magnetic stir bar, add **3,4-Dimethylanisole** and a suitable anhydrous solvent (e.g., dichloromethane).

- Cool the mixture to the desired temperature (e.g., 0 °C) using an ice bath.
- Reagent Addition:
 - Slowly add the electrophilic reagent (e.g., an acyl chloride with a Lewis acid catalyst like AlCl_3) to the stirred solution. The addition should be dropwise to control the reaction temperature.
- Reaction Monitoring:
 - Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC). This involves taking small aliquots from the reaction mixture at regular intervals.
- Workup:
 - Once the reaction is complete, quench the reaction by slowly adding a suitable quenching agent (e.g., ice-cold water or a saturated aqueous solution of sodium bicarbonate).
 - Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., Na_2SO_4), and filter.
- Purification:
 - Remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
 - Purify the crude product using a suitable technique, such as column chromatography or recrystallization, to obtain the pure desired product.
- Characterization:
 - Confirm the identity and purity of the final product using spectroscopic methods (NMR, IR, MS).

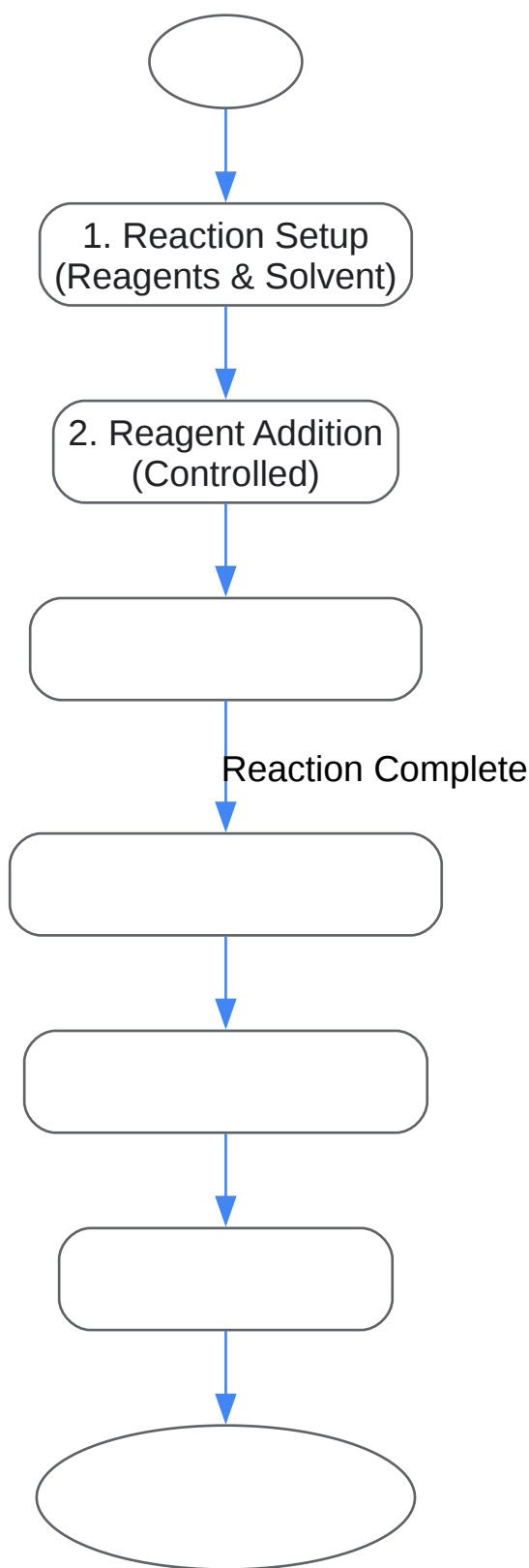
Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the study and use of **3,4-Dimethylanisole**.



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Caption: Logical relationships in the study of **3,4-Dimethylanisole**.



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Caption: General experimental workflow for a chemical synthesis.

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